

Application Notes and Protocols for Tc-99m Disofenin in Pediatric Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disofenin

Cat. No.: B014549

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Introduction

Technetium-99m (Tc-99m) **Disofenin** is a radiopharmaceutical agent utilized in hepatobiliary scintigraphy to evaluate hepatocellular function and biliary tract patency. In pediatric research, its application is crucial for investigating a range of hepatobiliary disorders. These notes provide detailed protocols for the calculation of Tc-99m **Disofenin** dosage and its administration in pediatric research subjects, ensuring adherence to the ALARA (As Low As Reasonably Achievable) principle while maintaining diagnostic image quality.

Quantitative Data Summary

The following table summarizes the recommended dosage for Tc-99m **Disofenin** in pediatric research subjects, derived from established clinical guidelines.

Parameter	Value (Metric)	Value (Imperial)	Citation
Standard Dosage	1.8 MBq/kg	0.05 mCi/kg	[1][2][3]
Minimum Dosage	18.5 MBq	0.5 mCi	[1][2][3]
Preferred Agent in Neonatal Hyperbilirubinemia	Tc-99m Mebrofenin	Tc-99m Mebrofenin	[1][2]
Minimum Dosage in Neonatal Hyperbilirubinemia	37 MBq	1.0 mCi	[1][2]

Experimental Protocols

Subject Screening and Preparation

- Inclusion/Exclusion Criteria: Define specific criteria based on the research question. Generally, subjects with a known allergy to Tc-99m **Disofenin** or its components are excluded.
- Fasting: To ensure gallbladder filling and prevent false-positive results, fasting is required prior to administration of the radiopharmaceutical.[1][4]
 - Infants (0-1 year): Fast for 2-4 hours. Clear liquids may be permissible if medically necessary.
 - Children (>1 year): Fast for a minimum of 4 hours, with 6 hours being preferable.
- Medication Review: Review and document all current medications. Opioids should be discontinued for a period equivalent to four half-lives before the study to prevent interference with sphincter of Oddi function.[1]

Dosage Calculation and Preparation

- Dosage Calculation: Calculate the individual dose based on the subject's weight using the values in the table above. Ensure the calculated dose does not fall below the minimum recommended dose.

- Radiopharmaceutical Preparation:
 - Reconstitute the lyophilized **Disofenin** vial with sterile, non-pyrogenic, oxidant-free Sodium Pertechnetate Tc-99m injection according to the manufacturer's instructions.[4]
 - The patient dose should be measured using a suitable radioactivity calibration system immediately before administration.[4]
 - Check for radiochemical purity prior to administration.[4]
 - The prepared Tc-99m **Disofenin** should be used within six hours of preparation.[1]

Administration of Tc-99m Disofenin

- Route of Administration: Intravenous.[1]
- Procedure:
 - Ensure patent intravenous access.
 - Administer the calculated dose as a slow bolus injection.
 - Avoid drawing blood into the syringe to prevent clot formation. Do not backflush the syringe.[4]

Imaging Protocol

- Instrumentation: A large-field-of-view gamma camera equipped with a low-energy, all-purpose, or high-resolution collimator is recommended.[1]
- Image Acquisition:
 - Dynamic Imaging: Begin continuous (dynamic) computer acquisition immediately upon injection.
 - Framing Rate: 1 frame per minute for 60 minutes.
 - Projection: Anterior or left anterior oblique view.

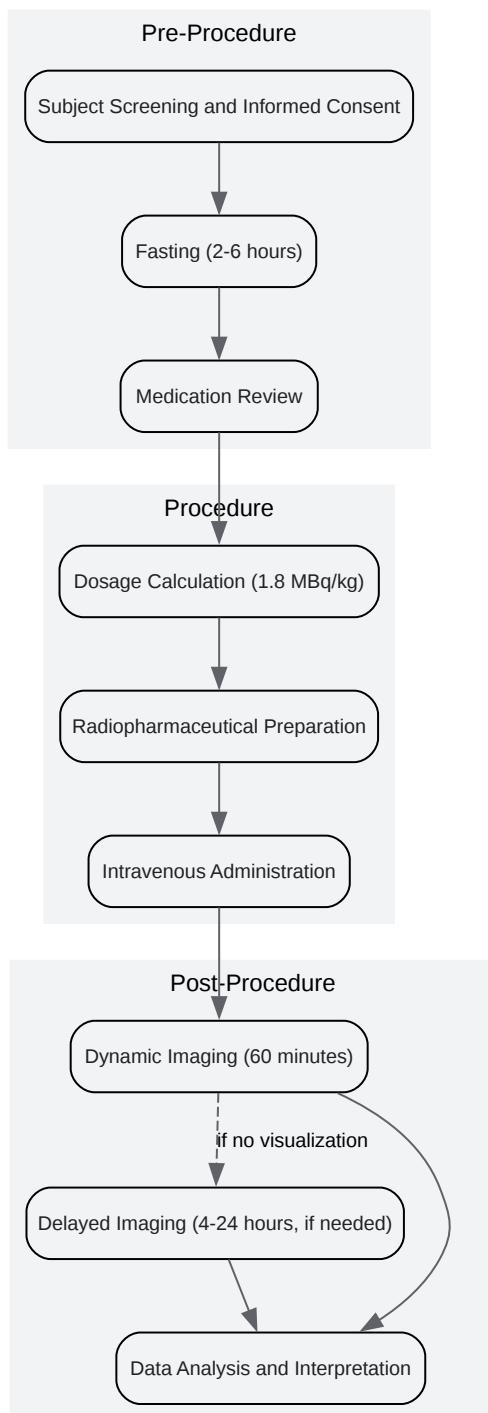
- Matrix Size: 128 x 128 is optimal for a standard large-field-of-view camera.
- Zoom: Use an appropriate electronic acquisition zoom for pediatric patients.[1]
- Delayed Imaging: If the gallbladder or bowel activity is not visualized within 60 minutes, delayed imaging at 4 hours and, if necessary, up to 24 hours may be required.[1]

Pharmacologic Interventions (Optional, based on research protocol)

- Pre-treatment to Enhance Biliary Excretion: In subjects with suspected biliary atresia or severe hepatocellular dysfunction, pre-treatment may be considered to enhance biliary excretion of the radiotracer.
 - Phenobarbital: 5 mg/kg/day, administered orally in two divided doses for a minimum of 3-5 days prior to the study.[1]
 - Ursodeoxycholic Acid: An alternative to phenobarbital, administered at a dose of 20 mg/kg/day in two divided doses for 2-3 days before the scan.[1]
- Gallbladder Emptying:
 - Sincalide (CCK): To minimize the potential for a false-positive study in patients with prolonged fasting, sincalide (0.02 µg/kg) may be administered intravenously over 30-60 minutes, 15-30 minutes before the injection of Tc-99m **Disofenin**. [1]

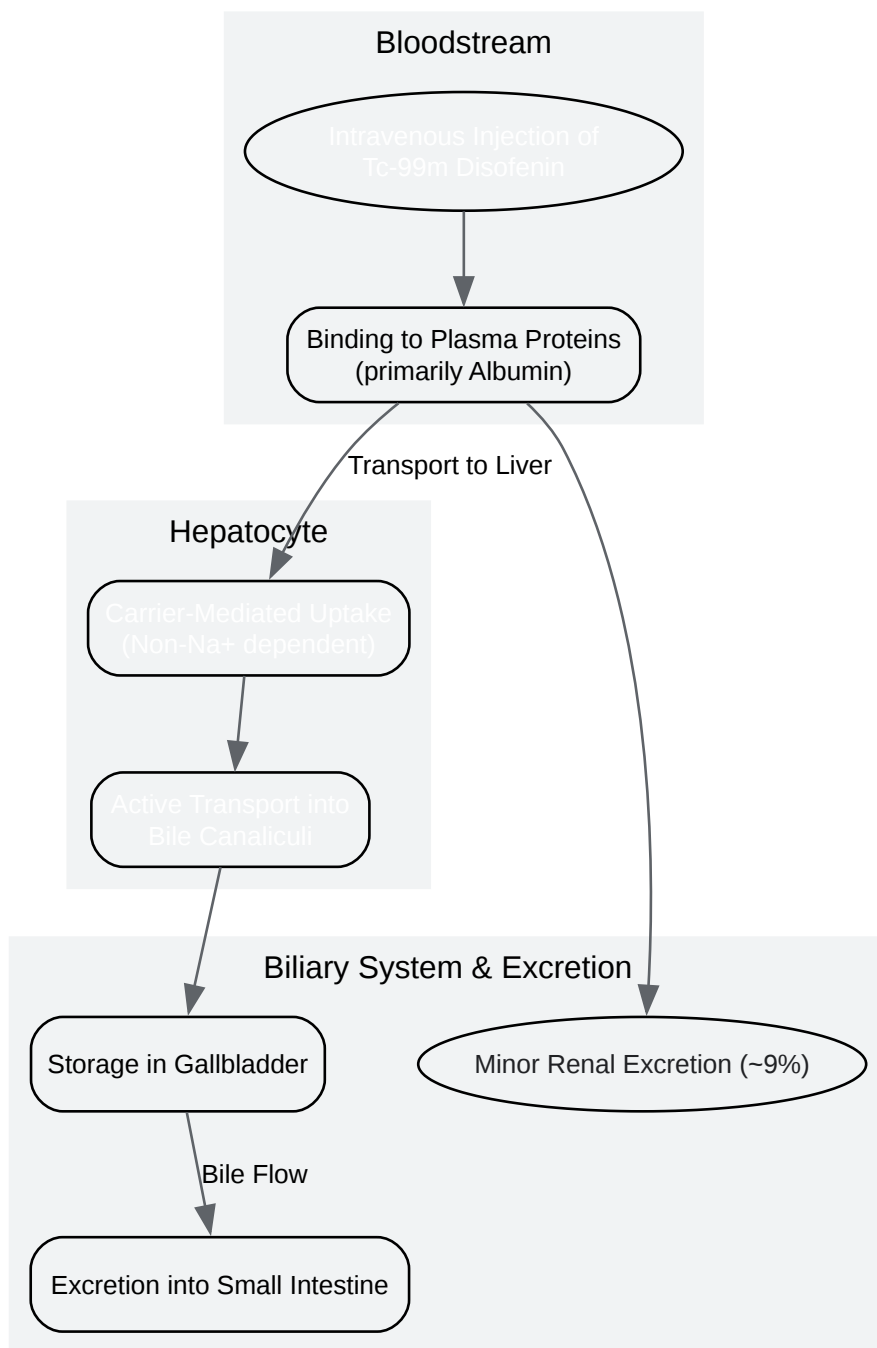
Visualizations

Experimental Workflow for Pediatric Tc-99m Disofenin Scintigraphy

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Caption: A flowchart illustrating the key steps in a pediatric Tc-99m **Disofenin** research study.

Physiological Pathway of Tc-99m Disofenin

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Caption: A diagram showing the physiological pathway of Tc-99m **Disofenin** from injection to excretion.

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- To cite this document: BenchChem. [Application Notes and Protocols for Tc-99m Disofenin in Pediatric Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b014549#tc-99m-disofenin-dosage-calculation-for-pediatric-research-subjects>]

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